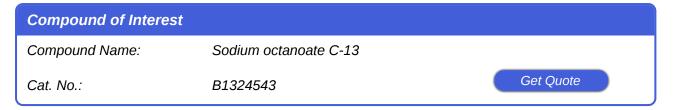


A Comprehensive Technical Guide to 13C Sodium Octanoate: Chemical Properties and Experimental Applications

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For Researchers, Scientists, and Drug Development Professionals

Introduction

13C Sodium octanoate is a stable, non-radioactive, isotopically labeled medium-chain fatty acid salt. Its unique properties make it an invaluable tool in metabolic research, diagnostics, and drug development. The incorporation of a carbon-13 (13 C) isotope at a specific position, most commonly the carboxyl carbon (C1), allows for the precise tracing of octanoate's metabolic fate in biological systems. This technical guide provides an in-depth overview of the chemical properties of 13C Sodium octanoate, alongside detailed experimental protocols for its application in key research areas.

Chemical and Physical Properties

13C Sodium octanoate is a white to off-white solid powder.[1] It is the sodium salt of octanoic acid, where one of the carbon atoms is the ¹³C isotope. The most common commercially available form is Sodium (1-¹³C)octanoate, with an isotopic purity of 99 atom % ¹³C.[2] This high level of enrichment is crucial for achieving a high signal-to-noise ratio in analytical measurements. The compound is stable under standard room temperature conditions but should be stored away from light and moisture and is incompatible with strong oxidizing agents. [1][3]



Table 1: General and Physical Properties of 13C Sodium

Octanoate

Property	Value	References
Synonyms	Sodium (1-13C)octanoate, 13C Labeled sodium octanoate, Caprylic acid-1-13C sodium salt, Octanoic acid-1-13C sodium salt, Sodium caprylate- 1-13C	[2][4]
Appearance	Solid, white to off-white powder	[1]
Molecular Formula	C7 ¹³ CH15NaO2	[5]
Linear Formula	CH3(CH2)6 ¹³ CO2Na	[2]
Molecular Weight	167.19 g/mol	[2][3][6]
Isotopic Purity	99 atom % ¹³ C	[2][7]
Melting Point	>300 °C	[2][8]
Solubility	Soluble in water	[5][9]
Storage	Room temperature, away from light and moisture	[3]

Table 2: Chemical Identifiers for Sodium (1-13C)octanoate

Identifier	Value	References
CAS Number (Labeled)	201612-61-5	[2][3][10]
PubChem CID	23696284	[6][8]
InChI Key	BYKRNSHANADUFY- IYWRZBIASA-M	[2][6]
SMILES	CCCCCCINVALID-LINK [O-].[Na+]	[2][6]



Key Experimental Applications and Protocols

The primary utility of 13C Sodium octanoate lies in its application as a metabolic tracer. Its metabolism, primarily through mitochondrial β -oxidation in the liver, allows researchers to non-invasively probe critical physiological processes.[5][6]

The ¹³C-Octanoate Breath Test (OBT)

The ¹³C-Octanoate Breath Test is a non-invasive diagnostic tool used to assess the rate of gastric emptying of solids and to evaluate hepatic mitochondrial function.[5][10][11]

Principle: Following oral administration with a meal, 13C Sodium octanoate passes from the stomach to the small intestine, where it is rapidly absorbed.[10][11] It is then transported to the liver and metabolized via mitochondrial β -oxidation, producing $^{13}CO_2$.[6][11] This labeled carbon dioxide enters the bicarbonate pool and is subsequently exhaled.[10] The rate of $^{13}CO_2$ appearance in the breath reflects the rate of gastric emptying and the efficiency of hepatic mitochondrial β -oxidation.[5][10]

Experimental Protocol: Gastric Emptying Assessment

- Patient Preparation: The patient should fast overnight (at least 10 hours) prior to the test.[6]
 [10]
- Test Meal Preparation: A standardized solid meal is prepared. A common method involves mixing 100 mg of 13C Sodium octanoate with a raw egg yolk, which is then cooked (e.g., scrambled or baked).[6][11] The meal is typically served with two slices of white bread and 15 g of margarine, followed by 150 mL of water.[10]
- Baseline Sample Collection: Before consuming the test meal, a baseline breath sample is collected into a sample bag.[6][10]
- Test Meal Consumption: The patient consumes the entire test meal.
- Post-Meal Breath Sample Collection: Breath samples are collected at regular intervals for up
 to four hours. A typical collection schedule is every 15 minutes for the first two hours, and
 every 30 minutes for the subsequent two hours.[10]



- Sample Analysis: The ¹³CO₂/¹²CO₂ ratio in the collected breath samples is measured using Isotope Ratio Mass Spectrometry (IRMS) or Non-dispersive Infrared Spectrometry (NDIRS).
 [6][10]
- Data Analysis: The rate of gastric emptying is calculated from the kinetics of ¹³CO₂ excretion over time.

Experimental Protocol: Assessment of Hepatic Mitochondrial Function

- Patient Preparation: The patient should be in a fasting state.[12]
- Substrate Administration: 100 mg of 13C Sodium octanoate is dissolved in 200 mL of water and administered orally.[12][13]
- Breath Sample Collection: Breath samples are collected at baseline and at specific time points post-administration (e.g., 0, 15, 30, 45, 60, and 120 minutes).[12]
- Sample Analysis: The ¹³CO₂/¹²CO₂ ratio is determined as described above.
- Data Analysis: The cumulative percentage dose of ¹³C recovered over time is calculated to assess the capacity of hepatic mitochondrial β-oxidation.[12]



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Workflow for the ¹³C-Octanoate Breath Test.

Metabolic Flux Analysis and Lipidomics

Foundational & Exploratory





13C Sodium octanoate is a valuable tracer for metabolic flux analysis (MFA), particularly for studying fatty acid metabolism.[3] By tracing the incorporation of the ¹³C label into downstream metabolites and lipid species, researchers can quantify the activity of metabolic pathways.[3] [14]

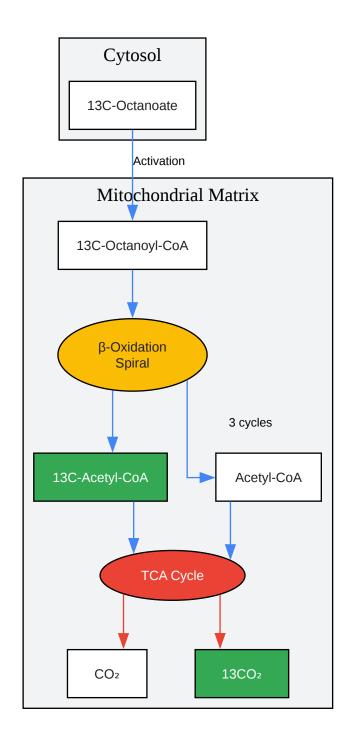
Principle: Cells are cultured in the presence of 13C Sodium octanoate. The labeled octanoate is taken up by the cells and metabolized. The distribution of the ¹³C label in various intracellular metabolites and lipids is then analyzed by mass spectrometry (MS) or nuclear magnetic resonance (NMR) spectroscopy.[3][12] This labeling pattern provides quantitative information about the fluxes through different metabolic pathways.

General Experimental Protocol:

- Cell Culture: Cells of interest are cultured in a suitable medium.
- Isotope Labeling: The culture medium is supplemented with a known concentration of 13C Sodium octanoate. The duration of labeling depends on the specific metabolic pathway and the turnover rate of the metabolites being investigated.
- Metabolite Extraction: After the labeling period, the cells are harvested, and metabolites are extracted. This typically involves quenching the metabolism rapidly (e.g., with cold methanol) followed by cell lysis and extraction of polar and non-polar metabolites.
- · Sample Preparation for Analysis:
 - For GC-MS: Fatty acids are often derivatized (e.g., to fatty acid methyl esters FAMEs) to improve their volatility and chromatographic properties.
 - For LC-MS: Lipid extracts can be directly analyzed or fractionated to separate different lipid classes.
 - For NMR: The sample is dissolved in a suitable deuterated solvent.[15][16]
- Analytical Measurement: The isotopic enrichment and mass isotopomer distribution of the target metabolites and lipids are determined using MS or NMR.



• Metabolic Flux Calculation: The experimental labeling data is fitted to a metabolic network model to calculate intracellular metabolic fluxes.



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Metabolism of 13C-Octanoate via Mitochondrial β -Oxidation.



Safety and Handling

13C Sodium octanoate is generally considered safe for its intended research and diagnostic applications. However, as with any chemical, appropriate safety precautions should be taken. It is classified as causing skin and serious eye irritation.[6] Standard laboratory practices, including the use of personal protective equipment such as gloves and safety glasses, should be followed.

Conclusion

13C Sodium octanoate is a powerful and versatile tool for researchers, scientists, and drug development professionals. Its well-defined chemical properties and the ability to trace its metabolic fate non-invasively provide unique insights into fundamental biological processes. The experimental protocols outlined in this guide for the ¹³C-Octanoate Breath Test and metabolic flux analysis serve as a foundation for its application in understanding gastric motility, hepatic function, and cellular metabolism. As analytical technologies continue to advance, the applications of 13C Sodium octanoate are expected to expand, further contributing to our understanding of health and disease.

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